

N-(m-PEG4)-N'-(azide-PEG4)-Cy7 solubility and stability data

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Compound of Interest

Compound Name: N-(m-PEG4)-N'-(azide-PEG4)-Cy7

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In-depth Technical Guide: N-(m-PEG4)-N'-(azide-PEG4)-Cy7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **N-(m-PEG4)-N'-(azide-PEG4)-Cy7**, a near-infrared (NIR) fluorescent dye containing a bifunctional PEG linker with a terminal azide group for "click chemistry" applications.

Core Compound Properties

Property	Value "	Reference	
CAS Number	2107273-40-3	[1][2]	
Molecular Formula	C46H66CIN5O8	[1][3]	
Molecular Weight	~852.5 g/mol	[2][3]	
Purity	≥98%	[2]	
Excitation Maximum (λex)	~750 nm	[2]	
Emission Maximum (λem)	~773 nm	[2]	

Solubility Data



N-(m-PEG4)-N'-(azide-PEG4)-Cy7 is characterized by the presence of a hydrophilic polyethylene glycol (PEG) spacer, which enhances its solubility in aqueous media.[2][3] While specific quantitative solubility data is not readily available in public literature, qualitative solubility information from various suppliers indicates its solubility in a range of common laboratory solvents.

Solvent	Solubility Reference	
Water	Soluble	[1][2]
Dimethyl Sulfoxide (DMSO)	Soluble	[1][2]
Dimethylformamide (DMF)	Soluble	[1][2]
Dichloromethane (DCM)	Soluble	[1][2]

Note on Preparing Stock Solutions: For creating stock solutions, it is recommended to use anhydrous organic solvents such as DMSO or DMF. When using hygroscopic solvents like DMSO, it is best to use a fresh, unopened bottle to minimize water content, which can affect the compound's stability.

Stability Profile

The stability of **N-(m-PEG4)-N'-(azide-PEG4)-Cy7** is influenced by its three main components: the Cy7 dye, the PEG linker, and the azide functional group.

Storage Recommendations:

Format	Storage Temperature	Duration	Reference
Solid	-20°C	Long-term	[2]
In Anhydrous Solvent (e.g., DMSO)	-20°C or -80°C	Short to medium-term	[4]

It is advisable to prepare aqueous solutions fresh for each use to minimize degradation.[4] The compound is typically shipped at ambient temperature.[2]



pH Stability: While specific pH stability data for **N-(m-PEG4)-N'-(azide-PEG4)-Cy7** is not available, general knowledge of similar compounds suggests that the azide group is relatively stable in mild acidic to neutral conditions.[5] The ether linkages in the PEG spacer are also generally stable across a range of pH values.

Light Sensitivity: Cyanine dyes, including Cy7, are known to be sensitive to light. Organic azides can also be photolabile, particularly to UV radiation, which can lead to the formation of reactive nitrenes.[5] Therefore, it is crucial to protect **N-(m-PEG4)-N'-(azide-PEG4)-Cy7** and its solutions from light by using amber vials or wrapping containers in foil.

Chemical Compatibility: The azide group is susceptible to reduction. For instance, it can undergo a Staudinger reduction in the presence of phosphines like tris(2-carboxyethyl)phosphine (TCEP).[6] Therefore, contact with reducing agents should be avoided unless a specific chemical transformation is intended. The PEG linker, while generally stable, can be susceptible to oxidation.

Experimental Protocols

The following are generalized protocols for assessing the solubility and stability of **N-(m-PEG4)-N'-(azide-PEG4)-Cy7**. These should be adapted based on specific experimental needs.

Protocol for Determining Aqueous Solubility:

- Preparation of a Saturated Solution:
 - Add an excess amount of N-(m-PEG4)-N'-(azide-PEG4)-Cy7 to a known volume of the aqueous buffer of interest (e.g., PBS, pH 7.4) in a vial.
 - Ensure the vial is protected from light.
 - Agitate the mixture at a constant temperature for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - Centrifuge the suspension to pellet the undissolved solid.
 - Carefully collect the supernatant, ensuring no solid particles are transferred.



· Quantification:

- Measure the absorbance of the supernatant at the excitation maximum of Cy7 (~750 nm).
- Determine the concentration using a standard curve prepared from a stock solution of known concentration (e.g., in DMSO).
- The solubility is the concentration of the dye in the saturated supernatant.

Protocol for Assessing Stability in Aqueous Buffer:

Solution Preparation:

 Prepare a solution of N-(m-PEG4)-N'-(azide-PEG4)-Cy7 in the aqueous buffer of interest at a known concentration.

Incubation:

- Divide the solution into several aliquots in light-protected vials.
- Incubate the aliquots under different conditions to be tested (e.g., varying temperature, pH, or light exposure).

Time-Point Analysis:

- At designated time points (e.g., 0, 2, 4, 8, 24 hours), take a sample from each condition.
- Analyze the samples using High-Performance Liquid Chromatography (HPLC) with a UV-Vis or fluorescence detector.

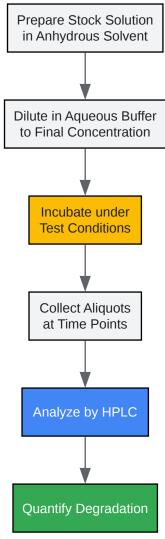
Data Analysis:

- Monitor the appearance of new peaks (indicating degradation products) and the decrease in the area of the parent compound's peak over time.
- Calculate the percentage of the remaining compound at each time point to determine the degradation rate.



Visualizations

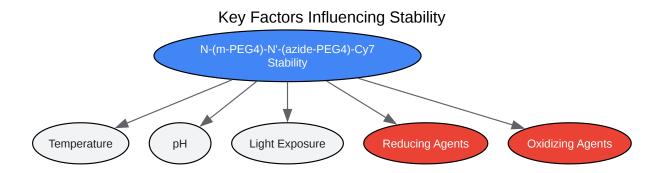
Logical Workflow for Assessing Compound Stability



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Caption: Workflow for Stability Assessment.





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Caption: Factors Affecting Compound Stability.

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